

Solubility of Bis(3-dimethylaminopropyl)amine in organic solvents

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Compound of Interest

1,3-Propanediamine, N,N'-

Compound Name: dimethyl-N-[3-(methylamino)propyl]-

Cat. No.: B094046

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An In-depth Technical Guide to the Solubility of Bis(3-dimethylaminopropyl)amine in Organic Solvents

Introduction

Bis(3-dimethylaminopropyl)amine, also known by trade names such as Polycat® 15 and Jeffcat® Z-130, is a tertiary amine widely utilized as a catalyst in the production of polyurethane foams.^[1] Its chemical structure, featuring two tertiary amine groups and a secondary amine, dictates its physical and chemical properties, most notably its solubility profile. Understanding the solubility of this amine in various organic solvents is critical for formulation scientists, process chemists, and researchers in the field of polymer chemistry and drug development. Proper solvent selection is paramount for achieving homogeneous reaction mixtures, controlling reaction kinetics, ensuring product purity, and developing stable formulations.

This technical guide provides a comprehensive overview of the solubility of bis(3-dimethylaminopropyl)amine, grounded in established chemical principles and available data. It is designed to offer field-proven insights and practical methodologies for professionals working with this versatile compound.

Theoretical Framework of Solubility

The solubility of a solute in a solvent is governed by the principle of "like dissolves like," which is a function of intermolecular forces. The solubility of bis(3-dimethylaminopropyl)amine is influenced by several key structural features:

- **Polarity and Hydrogen Bonding:** The presence of three nitrogen atoms with lone pairs of electrons allows for hydrogen bonding with protic solvents (e.g., water, alcohols). The nitrogen atoms act as hydrogen bond acceptors. While the central secondary amine has a hydrogen atom that can act as a donor, the two terminal tertiary amines do not.^{[2][3]} This capacity for hydrogen bonding is a primary driver of its solubility in polar protic solvents.
- **Molecular Size and Shape:** The molecule has a flexible aliphatic backbone. While it is not a small molecule, its non-polar hydrocarbon portions are balanced by the polar amine functional groups. This balance allows for interaction with a range of solvent polarities.
- **Basicity:** As an amine, the compound is basic. This property does not significantly influence its solubility in neutral organic solvents but is the reason for its high solubility in acidic aqueous solutions, where it forms a protonated, highly polar salt.^[4]

The interplay of these factors determines whether bis(3-dimethylaminopropyl)amine will be fully miscible, soluble to a certain extent, or immiscible in a given organic solvent.

Physicochemical Properties

A clear understanding of the physical properties of bis(3-dimethylaminopropyl)amine is essential for its practical application.

Property	Value	Reference(s)
CAS Number	6711-48-4	[5] [6]
Molecular Formula	C ₁₀ H ₂₅ N ₃	[5]
Molecular Weight	187.33 g/mol	[5]
Appearance	Colorless to yellowish transparent liquid	[5]
Density	0.841 g/mL at 25 °C	[5]
Boiling Point	128-131 °C at 20 mm Hg	[5]
Melting Point	-78 °C	[5]
Flash Point	209 °F (98.3 °C)	[5]
pKa	10.40 ± 0.19 (Predicted)	[5]

Solubility Profile in Organic Solvents

Based on available technical data and the principles of chemical interactions, the following table summarizes the solubility of bis(3-dimethylaminopropyl)amine. "Miscible" indicates solubility in all proportions.

Solvent Class	Solvent	Solubility	Rationale / Citation
Water	Water (H ₂ O)	425 g/L at 20 °C	High polarity and extensive hydrogen bonding. [5]
Alcohols	Methanol, Ethanol, Isopropanol	Miscible	Polar protic solvents capable of hydrogen bonding. [1]
Ketones	Acetone, Methyl Ethyl Ketone	Miscible	Polar aprotic solvents with dipole-dipole interactions. [1]
Ethers	Diethyl Ether, Tetrahydrofuran (THF)	Soluble	Moderate polarity; ether oxygen can act as H-bond acceptor. [3][7]
Esters	Ethyl Acetate	Soluble	Polar aprotic solvent.
Chlorinated	Dichloromethane, Chloroform	Soluble	Generally good solvents for amines. [4]
Aromatics	Toluene, Xylene	Soluble	Intermediate polarity allows for sufficient interaction. [3]
Aliphatics	Hexane, Cyclohexane	Partially Soluble / Soluble	Nonpolar nature limits interaction, but some solubility is expected. [8][9]

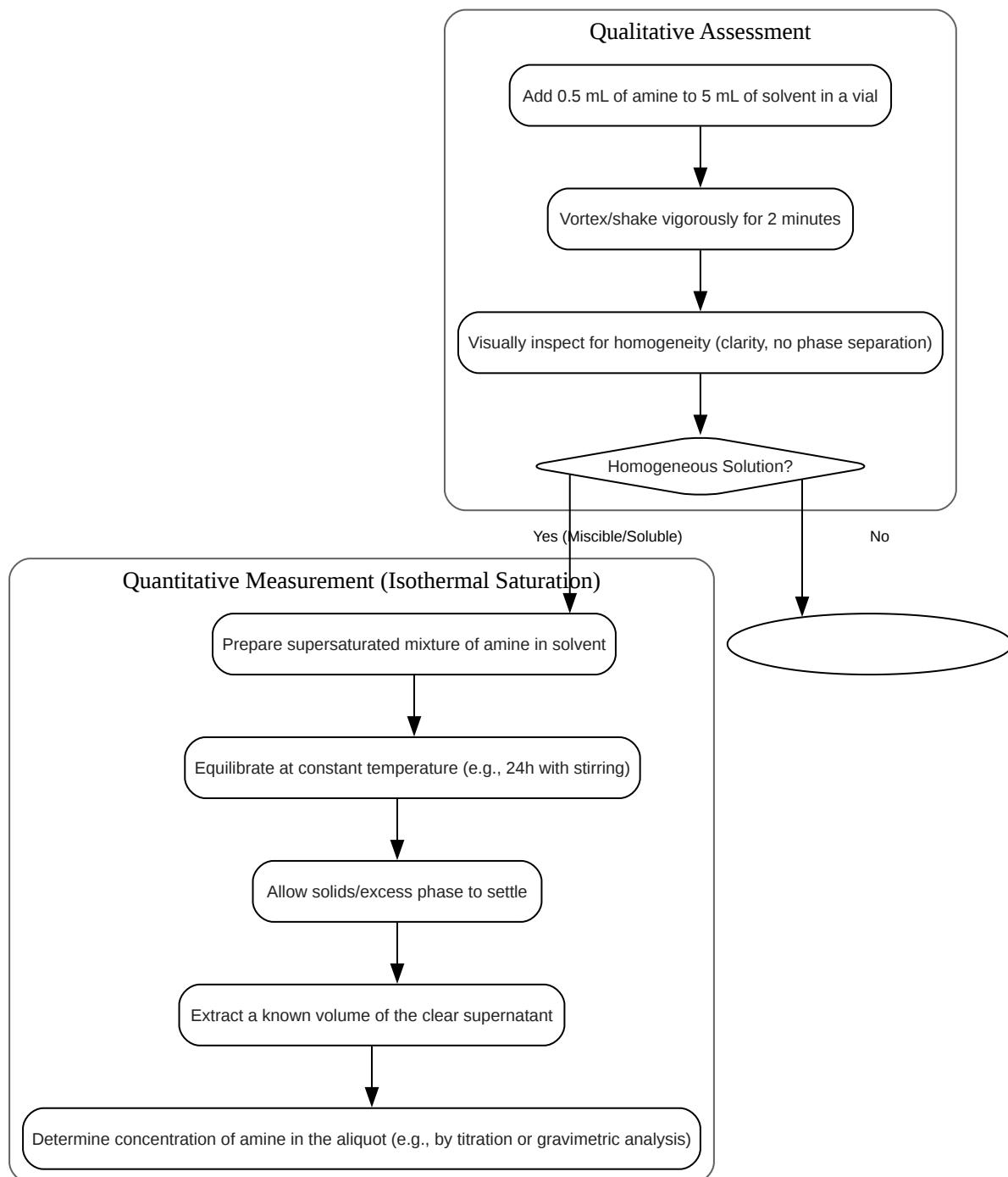
Note: For solvents listed as "Soluble" or "Partially Soluble," specific quantitative data is not readily available in the cited literature. The classification is based on general principles of amine solubility and qualitative statements.[\[3\]\[4\]\[8\]\[9\]](#)

Experimental Determination of Solubility

To ensure trustworthiness and provide a self-validating system, a detailed protocol for determining solubility is essential. The following methods can be employed for qualitative and quantitative assessment.

Workflow for Solubility Determination

The overall process for systematically determining the solubility of bis(3-dimethylaminopropyl)amine in a new solvent involves a qualitative assessment followed by a quantitative measurement if required.

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Caption: Workflow for solubility testing.

Detailed Protocol: Visual Miscibility Determination

This protocol provides a straightforward method to determine if bis(3-dimethylaminopropyl)amine is miscible in a liquid solvent at room temperature.

Materials:

- Bis(3-dimethylaminopropyl)amine
- Test solvent
- Glass vials (e.g., 10 mL) with caps
- Volumetric pipettes or graduated cylinders
- Vortex mixer

Procedure:

- Preparation: In a clean, dry glass vial, add 5.0 mL of the test solvent.
- Addition of Solute: Add 0.5 mL of bis(3-dimethylaminopropyl)amine to the solvent.
- Mixing: Cap the vial securely and shake vigorously by hand or using a vortex mixer for approximately 1-2 minutes.
- Observation: Place the vial on a flat surface and allow it to stand for 5-10 minutes.
- Assessment: Visually inspect the mixture against a well-lit background.
 - Miscible: The solution is completely clear and homogeneous with no visible phase separation, cloudiness, or droplets.
 - Immiscible/Partially Soluble: The mixture appears cloudy, or two distinct liquid layers are observed.

Detailed Protocol: Isothermal Saturation (Gravimetric Method)

This method is used to determine the quantitative solubility of a compound in a solvent at a specific temperature.[10]

Materials:

- Bis(3-dimethylaminopropyl)amine
- Test solvent
- Temperature-controlled shaker or water bath
- Analytical balance
- Glass vials with airtight seals
- Syringe and solvent-resistant syringe filters (e.g., 0.45 μm)
- Pre-weighed evaporating dishes

Procedure:

- Preparation of Saturated Solution: Add an excess amount of bis(3-dimethylaminopropyl)amine to a vial. Then, add a known volume (e.g., 10 mL) of the chosen organic solvent. An excess of the amine is present if a separate liquid phase or undissolved portion remains visible.
- Equilibration: Seal the vial tightly and place it in a temperature-controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the mixture for 24-48 hours to ensure equilibrium is reached.[10]
- Sample Collection: After equilibration, stop the agitation and let the vial stand in the temperature bath for at least 2 hours to allow the phases to separate completely.
- Filtration: Carefully draw the clear supernatant (the top solvent layer saturated with the amine) using a syringe. Attach a syringe filter and dispense a precise volume (e.g., 2.0 mL) of the clear, saturated solution into a pre-weighed evaporating dish.

- Solvent Evaporation: Place the evaporating dish in a vacuum oven at a temperature sufficient to evaporate the solvent without degrading the amine.
- Mass Determination: Once the solvent is fully evaporated, cool the dish to room temperature in a desiccator and weigh it on an analytical balance.
- Calculation:
 - Mass of dissolved amine = (Final mass of dish + residue) - (Initial mass of empty dish).
 - Solubility (g/L) = (Mass of dissolved amine / Volume of aliquot taken) * 1000.

Conclusion

Bis(3-dimethylaminopropyl)amine exhibits a favorable solubility profile for a wide range of applications, particularly in polyurethane chemistry. It is miscible with polar organic solvents such as alcohols and ketones and shows good solubility in many other organic media, including ethers, esters, and aromatic hydrocarbons.[\[1\]](#)[\[3\]](#)[\[7\]](#) Its solubility is primarily driven by the polar amine functional groups capable of engaging in hydrogen bonding and dipole-dipole interactions. For applications requiring precise formulation, the experimental protocols provided in this guide offer a robust framework for validating solubility in specific solvent systems. This comprehensive understanding allows researchers and drug development professionals to make informed decisions, optimizing their processes and ensuring the quality and efficacy of their final products.

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